

Essential Safety and Logistics for Handling 3-Bromo-4-pyridinecarboxaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-4-pyridinecarboxaldehyde

Cat. No.: B108003

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **3-Bromo-4-pyridinecarboxaldehyde**, including a detailed operational plan and disposal guidance.

Chemical Identifier:

- Name: **3-Bromo-4-pyridinecarboxaldehyde**
- CAS Number: 70201-43-3
- Molecular Formula: C₆H₄BrNO
- Molecular Weight: 186.01 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromo-4-pyridinecarboxaldehyde is a hazardous substance that requires careful handling to mitigate risks. The primary hazards include:

- Acute oral toxicity: Harmful if swallowed.[1]

- Skin irritation: Causes skin irritation.[2]
- Eye irritation: Causes serious eye irritation.[1]
- Skin sensitization: May cause an allergic skin reaction.[2]
- Respiratory irritation: May cause respiratory irritation.

Appropriate Personal Protective Equipment (PPE) is mandatory to ensure user safety. The following table summarizes the required PPE for handling this compound.

PPE Category	Specification
Eye and Face	Chemical splash goggles or safety glasses with side-shields meeting EN166 or ANSI Z87.1 standards. A face shield should be worn when there is a risk of splashing.[3][4]
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and removed carefully to avoid skin contamination.[2][3]
Respiratory	For nuisance exposures or when dust may be generated, a NIOSH-approved N95 dust mask or equivalent respirator is recommended.[5]
Body	A lab coat or long-sleeved clothing is required. For larger quantities or increased risk of exposure, impervious clothing should be worn.[2][3]
Footwear	Closed-toe shoes must be worn in the laboratory.[4]

Operational Plan for Safe Handling

A systematic approach to handling **3-Bromo-4-pyridinecarboxaldehyde** is crucial for minimizing exposure and ensuring a safe laboratory environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[6\]](#)
- Before starting, review the Safety Data Sheet (SDS) for this chemical.
- Assemble all necessary equipment and reagents to avoid interruptions during handling.

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[3\]](#)
- Use non-sparking tools to prevent ignition sources.[\[1\]](#)
- Weigh the solid in a contained manner (e.g., in a fume hood on a disposable weighing paper).
- If making a solution, add the solid slowly to the solvent.
- Avoid contact with skin and eyes.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Get medical attention if irritation persists.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[2\]](#)

- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately.[2]

Disposal Plan

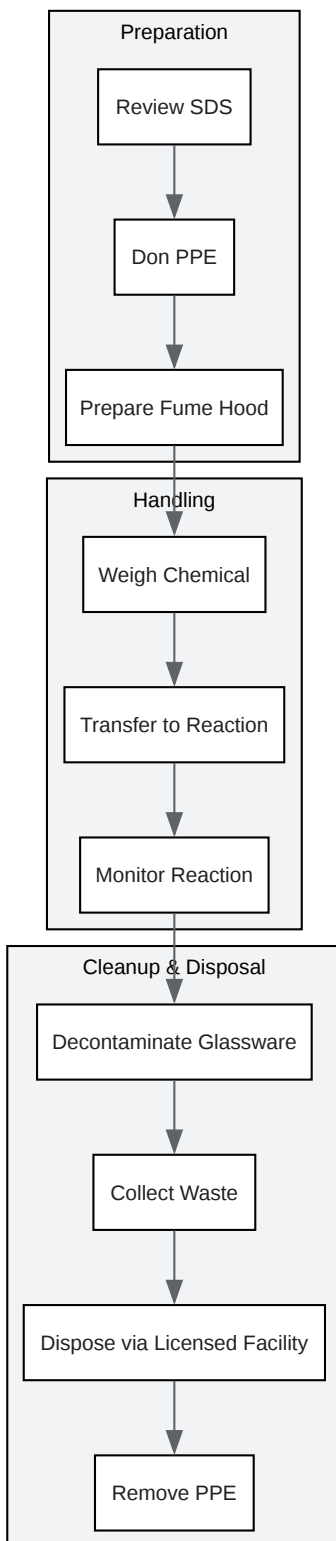
Proper disposal of **3-Bromo-4-pyridinecarboxaldehyde** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material should be treated as hazardous waste.
- Container Disposal: Empty containers may retain product residue and should be disposed of as hazardous waste. Do not reuse empty containers.
- Chemical Waste:
 - Collect all waste containing **3-Bromo-4-pyridinecarboxaldehyde** in a designated, properly labeled, and sealed container for halogenated organic waste.[7]
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]
 - Dispose of the waste through a licensed hazardous waste disposal facility. Incineration at a facility equipped with scrubbers to handle hydrogen bromide is a suitable disposal method.[8]
 - For small spills, sweep up the solid material, place it in a suitable container for disposal, and clean the area with an appropriate solvent.[2]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **3-Bromo-4-pyridinecarboxaldehyde** in a laboratory setting.

Safe Handling Workflow for 3-Bromo-4-pyridinecarboxaldehyde



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Caption: Workflow for handling **3-Bromo-4-pyridinecarboxaldehyde**.

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